

# Milneb: A Technical Guide to Chemical Properties and Analysis

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## Compound of Interest

Compound Name: *Milneb*

Cat. No.: *B1214706*

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This technical guide provides an in-depth overview of the chemical identifiers, analytical methodologies, and fungicidal mode of action of **Milneb**. It is intended for researchers, scientists, and professionals in drug development and crop protection who require detailed information on this dithiocarbamate fungicide.

## Core Chemical Identifiers

**Milneb** is a broad-spectrum fungicide belonging to the dithiocarbamate class of chemicals. A comprehensive summary of its key chemical identifiers is presented below for easy reference and data comparison.

Identifier Type	Data
CAS Number	3773-49-7[1][2]
Molecular Formula	C12H22N4S4[1][2]
Molecular Weight	350.59 g/mol [2][3]
IUPAC Name	3-[2-(4,6-dimethyl-2-sulfanylidene-1,3,5-thiadiazinan-3-yl)ethyl]-4,6-dimethyl-1,3,5-thiadiazinane-2-thione[1]
InChI	InChI=1S/C12H22N4S4/c1-7-13-9(3)19-11(17)15(7)5-6-16-8(2)14-10(4)20-12(16)18/h7-10,13-14H,5-6H2,1-4H3[1][2]
InChIKey	JZFICWYCTCCINF-UHFFFAOYSA-N[1][2]
Canonical SMILES	CC1NC(SC(=S)N1CCN2C(NC(SC2=S)C)C)C[1]
Synonyms	Thiadiazin, Banlate, Du Pont 328, Experimental fungicide 328[1]

## Experimental Protocols

The accurate detection and quantification of **Milneb** residues are crucial for ensuring food safety and environmental monitoring. A validated method for the determination of **Milneb** in food products is gas chromatography-mass spectrometry (GC-MS).

### Determination of Milneb Residues in Food by Gas Chromatography-Mass Spectrometry

This protocol outlines a sensitive GC-MS method for the analysis of **Milneb** in various food matrices.

#### 1. Sample Preparation and Extraction:

- Homogenize a representative sample of the food product.

- Extract **Milneb** from the homogenized sample using a cysteine-EDTA solution. This converts **Milneb** into its sodium salt, facilitating extraction.
- The extraction is followed by a methylation step using methyl iodide. This derivatization is essential to increase the volatility and thermal stability of **Milneb** for GC analysis.

## 2. Cleanup:

- The methylated extract is then subjected to a cleanup procedure using a neutral alumina mini-column. This step is critical for removing co-extracted matrix components that could interfere with the GC-MS analysis.

## 3. GC-MS Analysis:

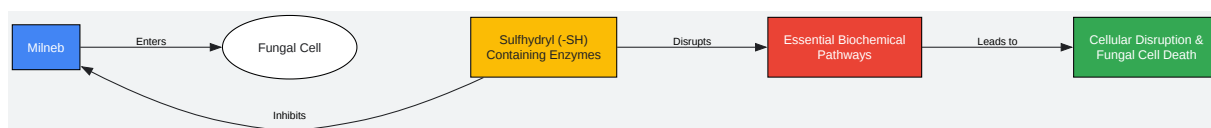
- Gas Chromatograph (GC): The cleaned-up extract is injected into a gas chromatograph equipped with a suitable capillary column. The GC separates the components of the mixture based on their volatility and interaction with the stationary phase.
- Mass Spectrometer (MS): The separated components from the GC column are introduced into a mass spectrometer. The MS ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio, providing a unique fingerprint for identification and quantification.

## 4. Quantification:

- The concentration of **Milneb** is determined by comparing the peak area of the derivatized **Milneb** in the sample to a calibration curve generated from standards of known concentrations. The quantification limit for this method is typically around 0.01 mg/kg in most food products.

# Fungicidal Mode of Action

**Milneb**, like other dithiocarbamate fungicides, exhibits a multi-site mode of action, which makes the development of resistance in fungi less likely. The primary mechanism involves the disruption of essential biochemical processes within the fungal cell.



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Caption: Proposed multi-site mode of action of **Milneb** in a fungal cell.

This pathway illustrates that **Milneb** enters the fungal cell and inhibits multiple enzymes that contain sulfhydryl groups. This non-specific inhibition disrupts various essential biochemical pathways, ultimately leading to cellular dysfunction and the death of the fungus. This multi-target approach is a key characteristic of dithiocarbamate fungicides and contributes to their broad-spectrum activity.

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## References

- 1. Milneb | C12H22N4S4 | CID 92200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. GSRS [gsrs.ncats.nih.gov]
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